

# Comparing the explosive properties of Calcium picrate with other picrate salts.

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## Compound of Interest

Compound Name: *Calcium picrate*

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A Comparative Analysis of the Explosive Properties of **Calcium Picrate** and Other Metallic Picrates

This guide provides a detailed comparison of the explosive properties of **Calcium picrate** with other common picrate salts, including those of Strontium, Barium, Ammonium, and Picric Acid itself. The information is intended for researchers, scientists, and professionals in drug development who handle these energetic materials. This document summarizes key quantitative data, outlines the experimental protocols used for their determination, and presents a visual comparison of their relative sensitivities.

## Data Presentation: Comparative Explosive Properties

The following table summarizes the known explosive and thermal properties of **Calcium picrate** in comparison to other relevant picrate salts and the parent compound, picric acid. Metallic picrates are known to be highly unstable and can be more sensitive to heat, friction, or impact than picric acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Calcium Picrate	Strontium Picrate	Barium Picrate	Ammonium Picrate (Dunnite)	Picric Acid (TNP)
Impact Sensitivity	Known to be friction-sensitive, implying impact sensitivity.[2] [3]	More sensitive than picric acid.[1]	More sensitive than picric acid.[1]	Highly insensitive.[4]	Sensitive when dry.[3]
Friction Sensitivity	Friction-sensitive, can be formed by contact with concrete.[2] [3]	Data not available	Data not available	Data not available	Sensitive when dry.[3]
Activation Energy (Exothermic Decomposition)	140.3 kJ/mol[1]	171.3 kJ/mol[1]	257.7 kJ/mol[1]	Data not available	Data not available
Decomposition Temperature	Begins at a higher temperature than picric acid.[1]	Begins at a higher temperature than picric acid.[1]	Begins at a higher temperature than picric acid.[1]	Data not available	Explodes at ~300°C (572°F).[2]
Detonation Velocity	Data not available	Data not available	Data not available	7,150 m/s (at 1.60 g/cm³)[5] [6]	7,350 m/s (at 1.70 g/cm³)[5]
Heat of Decomposition	Lower than picric acid.[1]	Lower than picric acid.[1]	Lower than picric acid.[1]	Data not available	Baseline reference

## Experimental Protocols

The data presented in this guide are determined using standardized experimental methods for energetic materials. The core protocols are detailed below.

### Impact Sensitivity: BAM Fallhammer Test

The BAM Fallhammer test is a standardized method used to determine the sensitivity of a substance to impact energy.[\[7\]](#)[\[8\]](#)

- **Apparatus:** The apparatus consists of a solid cast steel base, a guiding column, and a series of drop weights (e.g., 1 kg, 5 kg).[\[9\]](#) The sample is placed between two steel cylinders on an anvil.
- **Procedure:** A specified quantity of the sample (typically around 40 mm<sup>3</sup>) is confined between the steel cylinders.[\[9\]](#) A drop weight is released from a specific height, subjecting the sample to a defined impact energy (measured in Joules). The height is varied to find the minimum energy required to cause an explosion, decomposition, or audible report.[\[7\]](#)[\[8\]](#)
- **Interpretation:** The result is often reported as the limiting impact energy, which is the lowest energy level at which a positive reaction is observed in a series of trials. A lower value indicates higher sensitivity to impact.

### Friction Sensitivity: BAM Friction Apparatus Test

This test measures the sensitivity of a material to frictional stimuli, a common cause of accidental explosions.[\[10\]](#)

- **Apparatus:** The device features a cast steel base with a fixed porcelain pin and a motor-driven moving porcelain plate.[\[10\]](#) A loading arm with various weights applies a controlled force to the pin.
- **Procedure:** A small amount of the sample is placed on the porcelain plate. The porcelain pin is lowered onto the sample, and a specific load (ranging from 5 N to 360 N) is applied via the loading arm. The plate is then moved back and forth under the pin for a distance of 10 mm.[\[10\]](#)[\[11\]](#) The test is repeated six times for each load level.

- Interpretation: The result is the lowest load at which a flame, spark, crackling, or explosion occurs. A lower force value signifies greater friction sensitivity. A material is considered dangerously sensitive if a reaction occurs at a load of less than 80 N.[10]

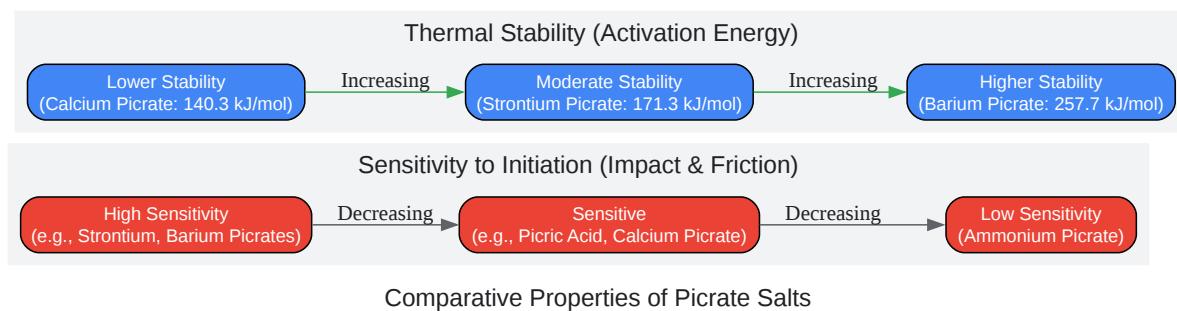
## Thermal Analysis: Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to study the thermal stability and decomposition behavior of energetic materials.[12][13]

- Apparatus: A DSC instrument measures the difference in heat flow required to increase the temperature of a sample and an inert reference material as a function of temperature.[14]
- Procedure: A small, precisely weighed sample is sealed in a crucible (e.g., aluminum or gold-plated). The sample and a reference crucible are placed in the DSC cell and heated at a controlled linear rate (e.g., 5-20 K/min).[14] The instrument records the heat flow to or from the sample.
- Interpretation: An exothermic peak on the DSC curve indicates a decomposition reaction. The onset temperature of this peak is taken as the decomposition temperature. By performing the experiment at several different heating rates, kinetic parameters like the activation energy can be calculated using methods such as the Kissinger equation, providing insight into the material's thermal stability.[12][15]

## Visualization of Comparative Properties

The following diagram provides a logical comparison of the relative sensitivity and thermal stability of **Calcium picrate** and other picrate salts based on available data.



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Caption: Logical flow comparing the relative sensitivity and thermal stability of various picrate salts.

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